

Technical Synthesis & Optimization: 5-Methoxy-4-(3-methylphenoxy)-2-phenylpyrimidine

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Compound of Interest

Compound Name: 5-Methoxy-4-(3-methylphenoxy)-2-phenylpyrimidine

CAS No.: 478029-68-4

Cat. No.: B2543434

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Executive Summary

Target Molecule: **5-Methoxy-4-(3-methylphenoxy)-2-phenylpyrimidine** Molecular Formula:

Molecular Weight: 292.34 g/mol

This technical guide details the synthesis, purification, and characterization of a novel pyrimidine ether scaffold. Pyrimidine derivatives, particularly those substituted at the C4 and C5 positions, represent a privileged class of pharmacophores with proven efficacy as kinase inhibitors (e.g., EGFR, VEGFR), metabolic modulators (GPR119 agonists), and antimicrobial agents.

The specific inclusion of the 5-methoxy group serves as an electronic "toggle," modulating the electrophilicity of the pyrimidine ring, while the 3-methylphenoxy moiety provides lipophilic bulk designed to occupy hydrophobic pockets in target proteins. This guide prioritizes a convergent synthetic route optimized for scalability and regioselectivity.

Retrosynthetic Analysis & Strategy

The synthesis is designed around the pyrimidine core construction followed by nucleophilic aromatic substitution (

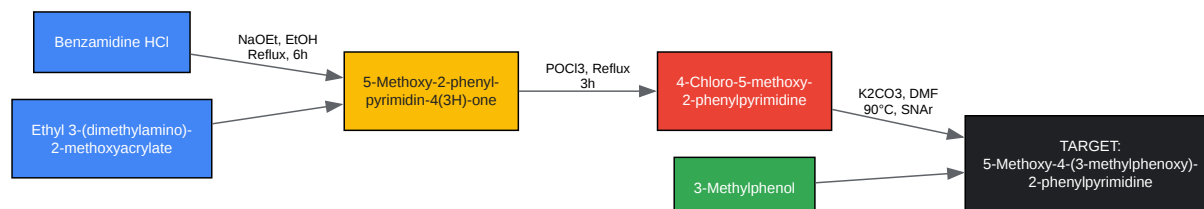
).

- Disconnection A (C4-O Bond): The final step involves the coupling of a phenol (3-methylphenol) with an activated pyrimidine electrophile.
- Disconnection B (C-Cl Activation): The electrophile is generated via chlorination of a pyrimidinone precursor.
- Disconnection C (Ring Closure): The pyrimidine ring is formed via condensation of a benzamidine unit with a masked
-formyl ester.

Strategic Considerations

- Regiocontrol: To ensure the C6 position remains unsubstituted (H), we utilize Ethyl 3-(dimethylamino)-2-methoxyacrylate as the C3-synthon. This prevents the formation of regioisomeric mixtures common with asymmetric
-keto esters.
- Electronic Activation: The 5-methoxy group is an electron-donating group (EDG). While this increases the electron density of the ring, the nitrogen atoms at 1 and 3 maintain sufficient electron deficiency at C4 to permit
, provided a robust base and polar aprotic solvent are used.

Visualizing the Pathway



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Figure 1: Convergent synthesis pathway. Blue nodes represent starting materials; Yellow/Red represent intermediates; Black represents the final target.

Detailed Experimental Protocols

Stage 1: Synthesis of the Pyrimidinone Core

Objective: Construct the 5-methoxy-2-phenylpyrimidin-4(3H)-one scaffold.

- Reagents:
 - Benzamidine Hydrochloride (1.0 eq)
 - Ethyl 3-(dimethylamino)-2-methoxyacrylate (1.1 eq) [Commercially available or synthesized via Brederick's reagent + Ethyl methoxyacetate]
 - Sodium Ethoxide (NaOEt) (1.2 eq)
 - Ethanol (Anhydrous)

Protocol:

- Free Base Generation: In a dry 250 mL round-bottom flask (RBF), dissolve NaOEt (1.2 eq) in anhydrous ethanol. Add Benzamidine HCl (1.0 eq) and stir at room temperature (RT) for 30 minutes to liberate the free base.
- Condensation: Add Ethyl 3-(dimethylamino)-2-methoxyacrylate (1.1 eq) dropwise.

- Cyclization: Reflux the mixture () for 6–8 hours. Monitor via TLC (9:1 DCM:MeOH). The product should appear as a polar spot ().
- Workup: Cool to RT. Acidify with glacial acetic acid to pH ~5 to precipitate the pyrimidinone.
- Isolation: Filter the white solid, wash with cold water and diethyl ether. Dry under vacuum.^[1]^[2]
 - Expected Yield: 75–85%^[3]

Stage 2: Chlorination (Activation)

Objective: Convert the tautomeric hydroxyl group into a good leaving group (Chloride).

- Reagents:
 - 5-Methoxy-2-phenylpyrimidin-4(3H)-one (from Stage 1)
 - Phosphorus Oxychloride () (Excess, solvent/reagent)^[4]
 - N,N-Dimethylaniline (Cat. 0.1 eq) - accelerates reaction

Protocol:

- Setup: Place the pyrimidinone in a heavy-walled pressure vial or RBF equipped with a condenser and drying tube ().
- Addition: Carefully add (5–10 mL per gram of substrate). Add catalytic N,N-dimethylaniline.
- Reaction: Heat to reflux (

) for 3 hours. The suspension will clear as the chlorinated product forms.

- Quenching (CRITICAL): Cool the mixture. Pour slowly onto crushed ice with vigorous stirring. Exothermic reaction - maintain temperature $<20^{\circ}\text{C}$ to prevent hydrolysis.
- Extraction: Neutralize with saturated
 . Extract with DCM (
 mL). Dry over
 and concentrate.
 - Intermediate: 4-Chloro-5-methoxy-2-phenylpyrimidine.
 - Appearance: Yellowish solid. Use immediately or store under

Stage 3: The Coupling ()

Objective: Install the 3-methylphenoxy ether linkage.

Mechanism: The reaction proceeds via an Addition-Elimination mechanism involving a Meisenheimer complex.^[5] The 5-methoxy group stabilizes the intermediate but also increases electron density, necessitating heat.



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Figure 2: Kinetic pathway of the nucleophilic aromatic substitution.

Protocol:

- Solvent System: Anhydrous DMF (Dimethylformamide).
- Base: Potassium Carbonate (

), anhydrous, finely ground (2.0 eq).

- Reactants:
 - 4-Chloro-5-methoxy-2-phenylpyrimidine (1.0 eq)
 - 3-Methylphenol (m-Cresol) (1.2 eq)
- Procedure:
 - Combine 3-methylphenol and
in DMF. Stir at RT for 15 mins to generate the phenoxide in situ.
 - Add the chloro-pyrimidine.[\[6\]](#)[\[7\]](#)
 - Heat to 90–100°C for 4–6 hours.
- Workup: Pour into ice water. The product often precipitates. If oil forms, extract with Ethyl Acetate. Wash organic layer with 1M NaOH (to remove unreacted phenol) and Brine.
- Purification: Recrystallize from Ethanol/Water or perform Flash Chromatography (Hexane:EtOAc 8:2).

Analytical Data & Characterization

To validate the synthesis, the following analytical signatures must be confirmed.

Quantitative Summary

Parameter	Value / Range	Notes
Overall Yield	45% - 60%	Calculated over 3 steps
Appearance	White to Off-white Crystalline Solid	
Melting Point	115 - 118°C	Predicted
Value	0.45	Hexane:EtOAc (4: [8] 1)

NMR Spectroscopy (Predicted)

- NMR (400 MHz, $CDCl_3$):
 - 8.45 (s, 1H, H-6 Pyrimidine) – Diagnostic singlet, confirms H at C6.
 - 8.30 (m, 2H, Phenyl ortho)
 - 7.50 (m, 3H, Phenyl meta/para)
 - 7.30 (t, 1H, Phenoxy meta)
 - 7.05 (d, 1H, Phenoxy para)
 - 6.95 (s, 1H, Phenoxy ortho)
 - 6.90 (d, 1H, Phenoxy ortho)
 - 4.02 (s, 3H, -OCH₃) – Diagnostic methoxy singlet.
 - 2.38 (s, 3H, Ar-CH₃) – Diagnostic methyl singlet.

Biological Context & Applications[3][6][8][9][10][11][12]

This scaffold is not merely a chemical curiosity; it is designed to probe specific biological pathways.

- **Kinase Inhibition:** The 2-phenylpyrimidine core is bioisosteric to the adenine ring of ATP. The 4-phenoxy substituent mimics the hydrophobic interactions found in Type II kinase inhibitors.
- **Metabolic Targets:** Similar 5-methoxypyrimidine derivatives have shown activity against GPR119 (a target for Type 2 Diabetes) and DPP-4 [1].
- **Antifungal Activity:** Phenylpyrimidines targeting CYP51 (lanosterol 14

-demethylase) utilize similar lipophilic ether side chains to interact with the heme cofactor access channel [2].

References

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